

Application Notes and Protocols: Microwave-Assisted Synthesis of 4-Anilinoquinazoline Derivatives

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Compound of Interest

Compound Name: 4-Chloro-6-iodo-2-phenylquinazoline

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the efficient synthesis of 4-anilinoquinazoline derivatives using microwave-assisted organic synthesis (MAOS). These compounds are of significant interest in drug discovery, particularly as potent inhibitors of receptor tyrosine kinases (RTKs) such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), which are pivotal in cancer progression.^{[1][2][3]}

The methodologies described herein offer a rapid and effective alternative to conventional heating methods, often resulting in higher yields and shorter reaction times.^{[4][5]}

Quantitative Data Summary

The following tables summarize key quantitative data for a selection of synthesized 4-anilinoquinazoline derivatives, highlighting their biological activity against various cancer cell lines and their inhibitory concentrations against key kinases.

Table 1: EGFR and VEGFR-2 Inhibitory Activity of Selected 4-Anilinoquinazoline Derivatives

Compound	Target Kinase	IC50 (μM)	Reference
15a	EGFR	0.13	[1]
VEGFR-2	0.56	[1]	
15b	EGFR	0.15	[1]
VEGFR-2	1.81	[1]	
15e	EGFR	0.69	[1]
VEGFR-2	0.87	[1]	
14d	EGFR L858R/T790M/C797S	0.75	[6]
EGFR 19del/T790M/C797S	0.09	[6]	
8a	EGFR	-	
VEGFR-2	-		
30	A431 Cell Line	3.5	[7]
33	A431 Cell Line	3	[7]
8f	EGFR-TK	0.119	[8]
9	EGFR-TK	0.115	[8]
19h	EGFR	0.00047	[9]
40	VEGFR-2	0.0464	[10]
PDGFR-β	0.6736	[10]	
EGFR	0.3848	[10]	

Table 2: Anti-proliferative Activity of Selected 4-Anilinoquinazoline Derivatives Against Cancer Cell Lines

Compound	Cell Line	IC50 (μM)	Reference
15b	HT-29 (Colon)	5.27	[1]
MCF-7 (Breast)	4.41	[1]	
H460 (Lung)	11.95	[1]	
8a	A431 (Skin)	2.62	[11]
RB1	HCT116 (Colon)	Potent	
K562 (Leukemia)	Potent	[11]	
SKBR3 (Breast)	Potent	[11]	[12]
1f	HeLa (Cervical)	10.18	
BGC823 (Gastric)	8.32	[12]	
2i	HeLa (Cervical)	7.15	[12]
BGC823 (Gastric)	4.65	[12]	
DW-8	HCT116 (Colon)	8.50	
HT29 (Colon)	5.80	[13]	[10]
SW620 (Colon)	6.15	[13]	
21	A549 (Lung)	7.588	
25	A549 (Lung)	8.619	[10]
27	A549 (Lung)	6.936	
37	A549 (Lung)	8.516	
19h	A549 (Lung)	Sub-micromolar	[9]
HT-29 (Colon)	Sub-micromolar	[9]	

Table 3: Comparison of Conventional vs. Microwave-Assisted Synthesis

Compound	Method	Reaction Time	Yield (%)	Reference
5b	Conventional	12 h	37.3	[4]
5b	Microwave	10 min	-	[4]
5a-5g	Conventional	12 h	-	[4]
5a-5g	Microwave	20 min	Higher Yields	[4]
71a	Conventional	30 h	55	[14]
71a	Microwave	1.5 h	78	[14]

Experimental Protocols

General Protocol for Microwave-Assisted Synthesis of 4-Anilinoquinazoline Derivatives

This protocol outlines a general procedure for the synthesis of 4-anilinoquinazoline derivatives from a 4-chloroquinazoline precursor and a substituted aniline.

Materials:

- Substituted 4-chloroquinazoline
- Substituted aniline
- Solvent (e.g., 2-propanol, isopropanol)
- Microwave reactor vials
- Stir bar
- Microwave synthesizer

Procedure:

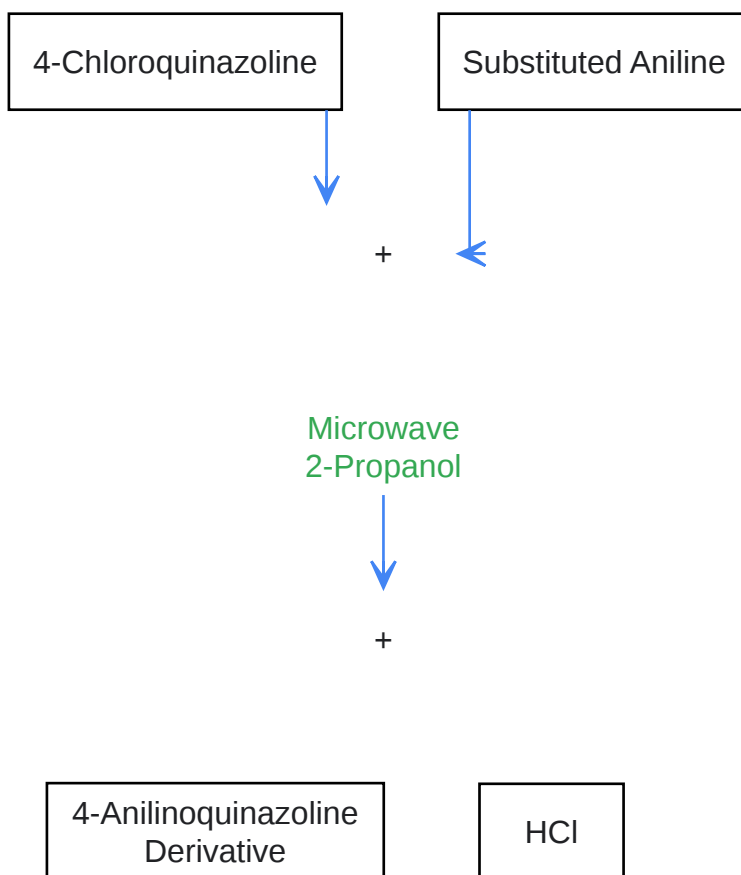
- In a microwave reactor vial, combine the substituted 4-chloroquinazoline (1.0 mmol) and the substituted aniline (1.2 mmol).

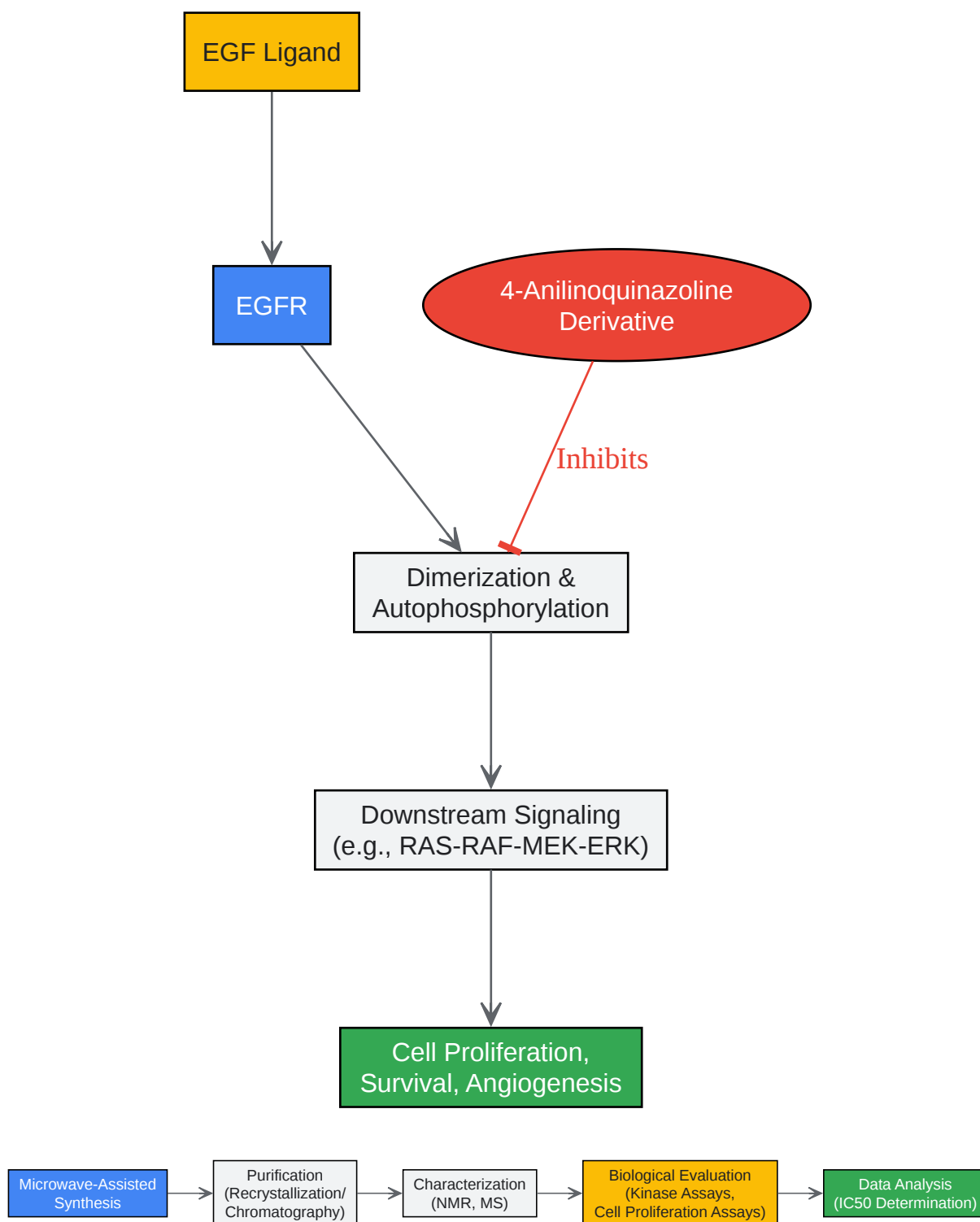
- Add a magnetic stir bar to the vial.
- Add the solvent (e.g., 2-propanol, 5-10 mL).
- Seal the vial with a cap.
- Place the vial in the cavity of the microwave synthesizer.
- Set the reaction parameters:
 - Temperature: 80-120°C
 - Power: 60-150 W
 - Time: 10-30 minutes
- After the reaction is complete, allow the vial to cool to room temperature.
- The resulting mixture may precipitate the product upon cooling. If so, collect the solid by filtration.
- If no precipitate forms, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.
- Characterize the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.[\[11\]](#)

Visualizations

Chemical Reaction Scheme

The following diagram illustrates the general reaction for the microwave-assisted synthesis of 4-anilinoquinazoline derivatives.





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References

- 1. Design and discovery of 4-anilinoquinazoline-acylamino derivatives as EGFR and VEGFR-2 dual TK inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. wjpr.s3.ap-south-1.amazonaws.com [wjpr.s3.ap-south-1.amazonaws.com]
- 3. Anti-Cancer Agents in Medicinal Chemistry [rjsocmed.com]
- 4. Microwave Assisted Synthesis of N-Arylheterocyclic Substituted-4-aminoquinazoline Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Microwave assisted synthesis of N-arylheterocyclic substituted-4-aminoquinazoline derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Discovery and optimization of 4-anilinoquinazoline derivatives spanning ATP binding site and allosteric site as effective EGFR-C797S inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Synthesis and in vitro antitumor activities of novel 4-anilinoquinazoline derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Identification of novel 4-anilinoquinazoline derivatives as potent EGFR inhibitors both under normoxia and hypoxia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Novel promising 4-anilinoquinazoline-based derivatives as multi-target RTKs inhibitors: Design, molecular docking, synthesis, and antitumor activities in vitro and vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Synthesis, Characterization of 4-Anilino-6,7-Dimethoxy Quinazoline Derivatives as Potential Anti-Angiogenic Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Synthesis and Anti-Tumor Activities of 4-Anilinoquinoline Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Frontiers | Microwave-Assisted Synthesis of Quinazolines and Quinazolinones: An Overview [frontiersin.org]

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